

Personal protective equipment for handling Angiogenin (108-122)

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Compound of Interest

Compound Name: Angiogenin (108-122)

Cat. No.: B13653064

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Essential Safety and Handling of Angiogenin (108-122)

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for handling the peptide **Angiogenin (108-122)**. Adherence to these protocols is essential for minimizing exposure risk, ensuring personal safety, and maintaining the integrity of the product. While a specific Safety Data Sheet (SDS) for **Angiogenin (108-122)** is not readily available, the following guidelines are based on established best practices for handling similar synthetic peptides in a laboratory setting.^[1]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical to prevent contamination and minimize exposure when working with **Angiogenin (108-122)**. The required PPE is summarized in the table below.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required to protect against dust particles and splashes. Should meet ANSI Z87.1 standards. [2]
Face Shield	Recommended in addition to safety goggles when there is a significant risk of splashing, such as during the initial reconstitution of the lyophilized powder. [2] [3]	
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are the minimum requirement for incidental contact. [4] Consider double-gloving for added protection, especially when handling concentrated solutions.
Body Protection	Laboratory Coat	A standard lab coat is required to protect skin and clothing from potential splashes.
Respiratory Protection	Respirator/Dust Mask	Recommended when weighing and handling the lyophilized powder to avoid inhalation of fine particles. An N95 respirator is a suitable option.

Operational Plan for Safe Handling

A systematic approach to handling **Angiogenin (108-122)** from receipt to disposal is crucial for maintaining a safe laboratory environment.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.

- For long-term storage of the lyophilized peptide, a temperature of -20°C is recommended.
- Before opening, allow the container to equilibrate to room temperature in a desiccator to prevent moisture absorption, which can degrade the peptide.

2. Reconstitution and Aliquoting:

- Handle the lyophilized powder in a controlled environment, minimizing exposure to air and moisture.
- Use the appropriate personal protective equipment, including respiratory protection, when weighing the powder.
- Reconstitute the peptide with a suitable solvent as recommended by the supplier. For peptides, sterile bacteriostatic water is often used.
- To aid dissolution, gently swirl the vial; avoid vigorous shaking.
- For long-term storage of the reconstituted peptide, it is advisable to create single-use aliquots and store them at -20°C or -80°C to avoid repeated freeze-thaw cycles.

3. Experimental Procedures:

- Follow standard laboratory practices for all experimental work.
- Ensure that all equipment used for handling the peptide is properly cleaned and decontaminated after use.

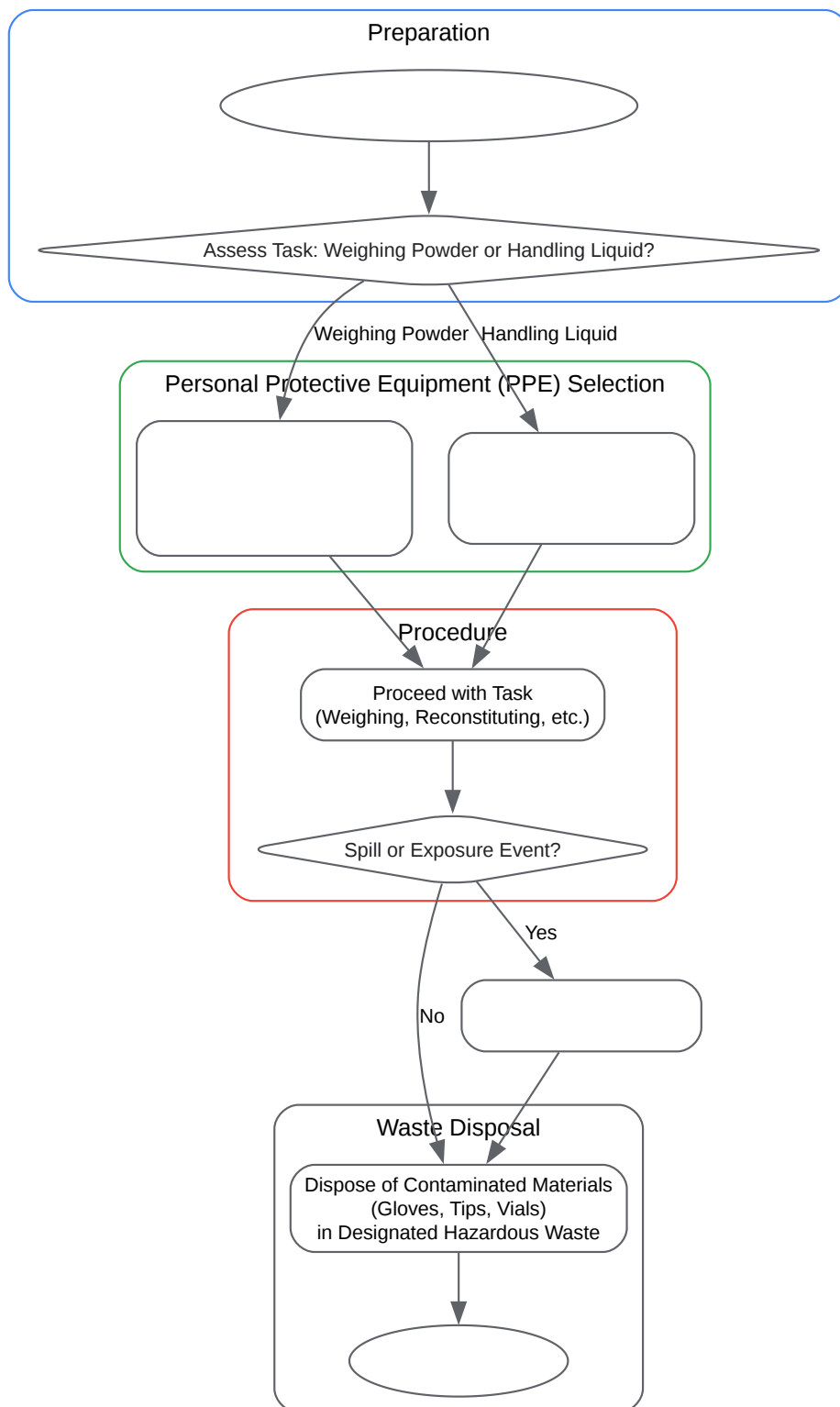
Disposal Plan

Proper disposal of **Angiogenin (108-122)** and contaminated materials is essential to prevent environmental contamination and ensure safety.

- **Unused Peptide:** Unused or expired lyophilized peptide and concentrated stock solutions should be treated as chemical waste and disposed of according to local, state, and federal regulations.

- **Contaminated Materials:** All materials that have come into contact with the peptide, such as pipette tips, gloves, and vials, should be collected in a designated and clearly labeled hazardous waste container.
- **Liquid Waste:** Liquid waste containing the peptide, such as from cell culture media, should be decontaminated with a suitable method, like treatment with 10% bleach, before disposal, or collected as chemical waste, depending on institutional and local regulations.

Workflow for Safe Handling of Angiogenin (108-122)

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Angiogenin (108-122)**.

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